

A Head-to-Head Comparison of Synthetic Vitamin K3 Analogs in Swine Nutrition

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Compound of Interest

Compound Name: *Menadione dimethylpyrimidinol
bisulfite*

Cat. No.: *B081409*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the performance of two primary synthetic vitamin K3 analogs, Menadione Sodium Bisulfite (MSB) and Menadione Nicotinamide Bisulfite (MNB), in swine. The information is supported by experimental data to assist in the selection of the most appropriate vitamin K source for research and feed formulation.

Introduction to Synthetic Vitamin K3 Analogs

Vitamin K is a crucial fat-soluble vitamin essential for blood coagulation and bone metabolism in swine.[1][2] While naturally occurring vitamin K (K1 and K2) is present in some feedstuffs, synthetic vitamin K3 (menadione) analogs are widely used in swine diets to ensure adequate levels and prevent deficiency symptoms such as prolonged blood clotting time and hemorrhages.[1] The two most common water-soluble forms of menadione used in the swine industry are Menadione Sodium Bisulfite (MSB) and Menadione Nicotinamide Bisulfite (MNB). [2] This guide will delve into a head-to-head comparison of these two analogs based on their stability, bioavailability, and impact on swine performance.

Data Presentation: A Comparative Analysis

The following tables summarize the quantitative data from various studies, offering a clear comparison between MSB and MNB.

Table 1: Stability of Vitamin K3 Analogs in Swine Feed

Processing Method	Parameter	MSB Recovery (%)	MNB Recovery (%)	Reference
Extrusion	100°C	64.67	72.74	[3]
135°C	-	-	[3]	
Pelleting	Low Temp/Low Ratio	75.49	86.21	[3]
High Temp/High Ratio	-	-	[3]	

Higher recovery rates indicate greater stability.

Table 2: Bioavailability and Performance of Vitamin K3 Analogs in Growing Pigs

Parameter	MSB	MNB	Conclusion	Reference
Menadione Blood Concentration (post- administration)	No significant difference	No significant difference	Both forms are bioavailable, with no significant difference in absorption observed.	[4]
Live Weight	No significant difference	No significant difference	At the tested inclusion levels, both MSB and MNB supported similar growth.	[4]
Food Intake	No significant difference	No significant difference	Vitamin K3 source did not significantly impact feed consumption.	[4]
Gain/Food Ratio	No significant difference	No significant difference	Feed efficiency was comparable between the two vitamin K3 sources.	[4]

Table 3: Tolerance of Menadione Nicotinamide Bisulfite (MNB) in Growing Pigs

MNB Inclusion Level (mg/kg diet)	Live Weight	Food Intake	Gain/Food Ratio	Plasma AST & ALT	Reference
100	No significant difference vs. control	No significant difference vs. control	No significant difference vs. control	No significant difference vs. control	[4]
500	No significant difference vs. control	No significant difference vs. control	No significant difference vs. control	Significant increase vs. control	[4]
2500	No significant difference vs. control	No significant difference vs. control	No significant difference vs. control	Significant increase vs. control	[4]

AST: Aspartate Aminotransferase, ALT: Alanine Aminotransferase. Increased levels can indicate liver stress.

Key Findings and Interpretation

The available data suggests that while both MSB and MNB are effective sources of vitamin K3 for swine, MNB demonstrates superior stability during feed processing, particularly under high-temperature conditions like extrusion and pelleting.[3] This enhanced stability can lead to a more consistent and predictable level of vitamin K activity in the final feed.

In terms of bioavailability, one study found no significant difference in the blood concentrations of menadione after administration of either MSB or MNB, indicating that both are effectively absorbed by the pig.[4] This study also showed no significant differences in growth performance (live weight, food intake, and gain/food ratio) between pigs fed diets supplemented with either MSB or MNB at standard inclusion levels.[4]

However, it is important to consider the tolerance of higher inclusion levels. The study on MNB tolerance indicated that while growth performance was not affected even at high doses (up to 2500 mg/kg), there was a significant increase in plasma liver enzymes (AST and ALT) at 500 and 2500 mg/kg, suggesting potential for liver stress at these elevated levels.[4]

Experimental Protocols

1. Bioavailability and Tolerance Study of MNB vs. MSB

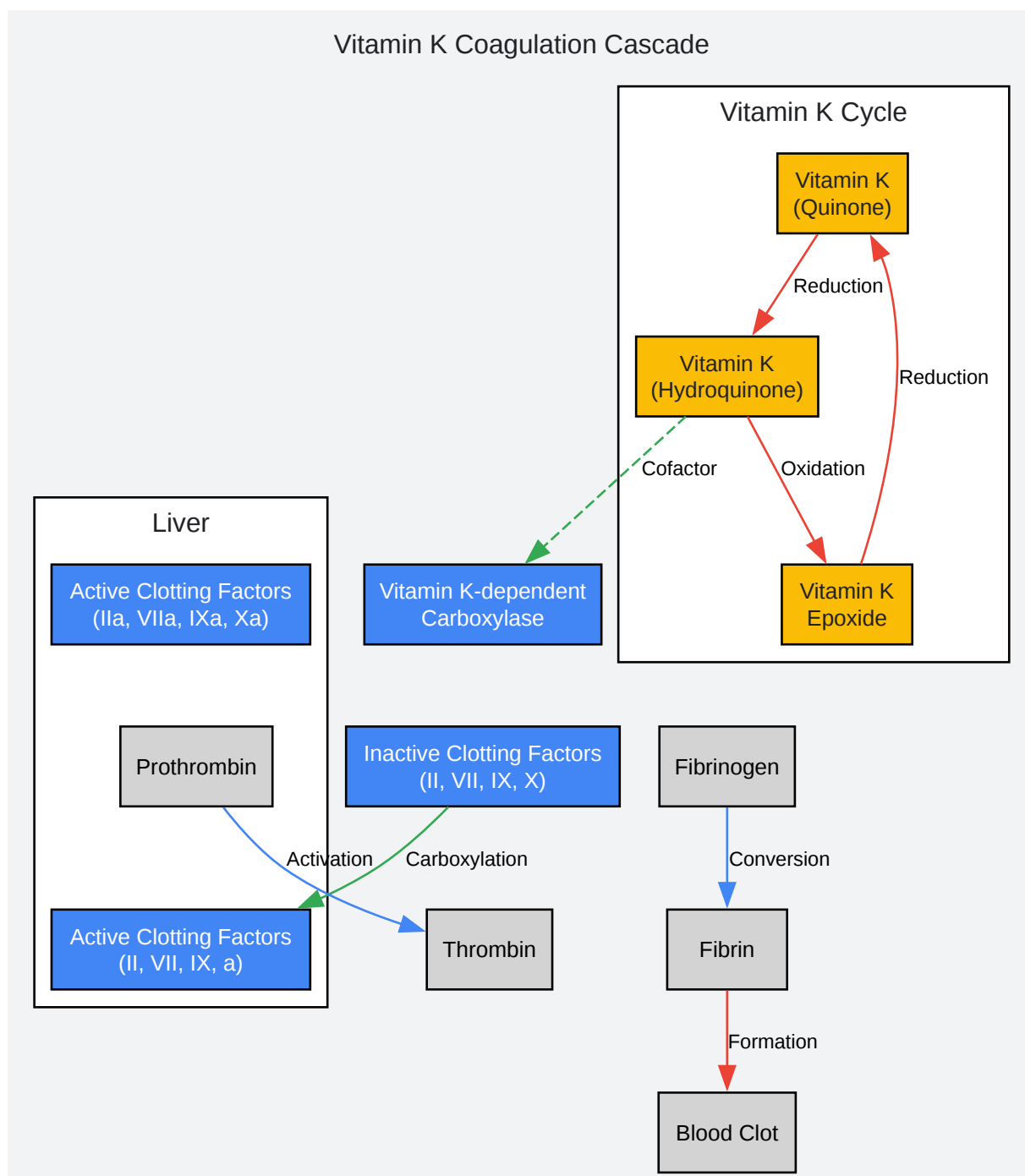
- Objective: To evaluate the bioavailability of MNB compared to MSB and to determine the tolerance of growing pigs to high levels of MNB.
- Animals: Growing pigs.
- Experimental Design:
 - Bioavailability: Pigs were given feed containing either MNB or equivalent amounts of MSB and nicotinamide. Blood samples were collected at set times post-feeding to measure menadione and nicotinamide concentrations.
 - Tolerance: Pigs were fed diets containing graded amounts of MNB (100, 500, and 2500 mg/kg) for 28 days. A control group received an unsupplemented diet.
- Parameters Measured:
 - Bioavailability: Menadione and nicotinamide concentrations in blood.
 - Tolerance: Live weight, food intake, gain/food ratio, hemoglobin, bilirubin, plasma aspartate aminotransferase (AST), and alanine aminotransferase (ALT).
- Reference:[4]

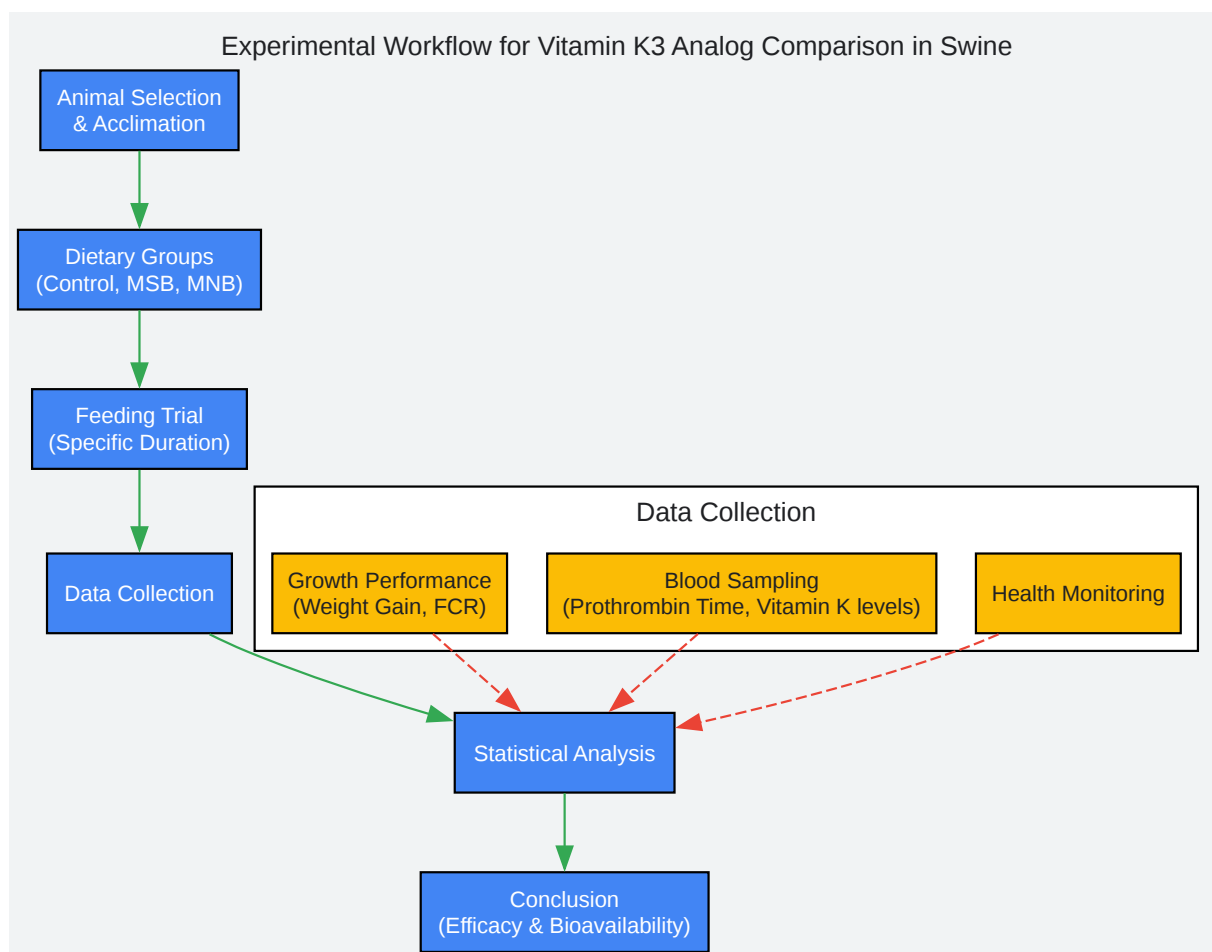
2. Stability Study of Vitamin K3 Analogs in Swine Feed

- Objective: To determine the stability of different sources and formulations of vitamin K3 during feed processing (extrusion and pelleting).
- Vitamin K3 Sources: Menadione Sodium Bisulfite (MSB) and Menadione Nicotinamide Bisulfite (MNB).
- Experimental Design:

- Extrusion: Swine diets containing the different vitamin K3 sources were extruded at two different temperatures (100°C and 135°C).
- Pelleting: Diets were pelleted under different conditions of temperature (low vs. high) and die length-to-diameter ratio (low vs. high).
- Parameter Measured: Recovery of vitamin K3 in the processed feed, determined by analytical methods.
- Reference:[\[3\]](#)

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